

Commercial 7-Tridecanone: A Technical Guide to Purity and Available Grades

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Compound of Interest

Compound Name: **7-Tridecanone**

Cat. No.: **B047724**

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This technical guide provides an in-depth overview of the purity and commercially available grades of **7-Tridecanone** (CAS No. 462-18-0), a key intermediate in various chemical syntheses. This document outlines the typical purity levels offered by commercial suppliers, details the analytical methodologies for purity determination, and presents a generalized workflow for quality assessment.

Purity and Commercial Grades of 7-Tridecanone

7-Tridecanone, also known as dihexyl ketone or enanthone, is available from various chemical suppliers in several grades. The purity of these grades is typically determined by gas chromatography (GC). A summary of commercially available grades is presented in Table 1.

Supplier	Grade/Purity Level	Analytical Method	Reference
Tokyo Chemical Industry (TCI)	>97.0%	GC	[1][2][3]
Sigma-Aldrich	97%	-	
Various Suppliers	95%, 96%-98%, 99%	-	
Chungking Joyinchem Co., Ltd.	99.00%	-	

Table 1: Commercially Available Grades of **7-Tridecanone**

It is important to note that the provided purity levels are typical and may vary between batches. For applications requiring stringent quality control, it is recommended to obtain a batch-specific Certificate of Analysis (CoA) from the supplier.

Experimental Protocols for Purity Determination

The primary analytical method for determining the purity of **7-Tridecanone** is gas chromatography (GC), often coupled with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS). Below is a representative protocol for the determination of **7-Tridecanone** purity by GC-FID, based on established methods for ketones and other long-chain aliphatic compounds.

Principle

A sample of **7-Tridecanone** is dissolved in a suitable solvent and injected into a gas chromatograph. The components of the sample are separated based on their volatility and interaction with the stationary phase of the GC column. The eluted components are detected by a flame ionization detector, and the resulting peak areas are used to calculate the percentage purity of the **7-Tridecanone**.

Apparatus and Reagents

- Gas Chromatograph (GC): Equipped with a Flame Ionization Detector (FID) and a suitable capillary column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 μ m film thickness).
- Injector: Split/splitless injector.
- Data Acquisition System: To record and integrate the chromatogram.
- Solvent: High-purity acetone or hexane.
- **7-Tridecanone** Standard: A reference standard of known high purity.
- Carrier Gas: Helium or Nitrogen, high purity.
- FID Gases: Hydrogen and Air, high purity.

Chromatographic Conditions

- Injector Temperature: 250 °C
- Detector Temperature: 300 °C
- Oven Temperature Program:
 - Initial Temperature: 100 °C, hold for 2 minutes.
 - Ramp Rate: 10 °C/min to 280 °C.
 - Final Temperature: 280 °C, hold for 10 minutes.
- Carrier Gas Flow Rate: 1.0 mL/min (constant flow).
- Injection Volume: 1 μ L.
- Split Ratio: 50:1.

Procedure

- Standard Preparation: Prepare a standard solution of **7-Tridecanone** (approximately 1 mg/mL) in the chosen solvent.
- Sample Preparation: Accurately weigh a sample of the commercial **7-Tridecanone** and dissolve it in the chosen solvent to achieve a similar concentration to the standard solution.
- Injection: Inject the standard and sample solutions into the GC.
- Data Analysis:
 - Identify the peak corresponding to **7-Tridecanone** in the chromatogram based on the retention time of the standard.
 - Integrate the peak areas of all components in the chromatogram.
 - Calculate the purity of the **7-Tridecanone** sample using the area percent method:

Purity (%) = (Area of **7-Tridecanone** Peak / Total Area of all Peaks) x 100

For more definitive identification of impurities, Gas Chromatography-Mass Spectrometry (GC-MS) can be employed. The mass spectra of the impurity peaks can be compared to spectral libraries for identification.

Experimental Workflow for Purity Determination

The following diagram illustrates a typical workflow for the determination of the purity of a commercial **7-Tridecanone** sample by Gas Chromatography.



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Caption: Workflow for Purity Determination of **7-Tridecanone** by GC-FID.

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